

Inositol Hexanitate: A Technical Guide for Energetic Materials Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Inositol hexanitate*

CAS No.: 7332-16-3

Cat. No.: B15126995

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Inositol Hexanitate (IHN), a nitrated derivative of the sugar alcohol myo-inositol, presents a compelling case for re-evaluation in the field of energetic materials. While historical patents highlight its potential, a comprehensive modern analysis of its explosive properties is not readily available in public literature. This technical guide consolidates the existing knowledge on IHN, provides detailed experimental protocols for its synthesis and characterization based on established methods for nitrated polyols, and presents a comparative analysis of its predicted performance against well-characterized energetic materials. The high positive oxygen balance of IHN suggests its utility in formulations to improve fume properties and combustion characteristics. This document aims to serve as a foundational resource to stimulate and guide future research into this promising, yet under-explored, energetic compound.

Introduction

Inositol Hexanitate (IHN), systematically named myo-**inositol hexanitate**, is a secondary explosive derived from the full nitration of myo-inositol, a naturally occurring sugar alcohol.^[1]

Historically, IHN was investigated for its potential use in dynamite formulations, valued for its high positive oxygen balance, which can lead to improved fume properties and more complete combustion when mixed with other explosives.^[1] Despite this early interest, IHN has been largely overshadowed by other nitrated polyols such as pentaerythritol tetranitrate (PETN) and mannitol hexanitrate (MHN). This guide provides a detailed overview of IHN, including its synthesis, known properties, and a comparative analysis with related energetic materials to inform and support renewed research efforts.

Physicochemical and Explosive Properties

Direct experimental data for many of the explosive properties of **Inositol Hexanitrate** are not readily available in the public domain. However, some key characteristics are known, and others can be inferred through comparison with its isomers and other nitrated polyols.

Known and Predicted Properties of Inositol Hexanitrate (IHN)

The most notable reported property of IHN is its high positive oxygen balance.

Property	Value	Reference
Chemical Formula	C ₆ H ₆ N ₆ O ₁₈	-
Molecular Weight	450.14 g/mol	-
Oxygen Balance (CO ₂)	+10.66%	^[1]

Comparative Properties of Related Nitrated Polyols

To provide context for the potential performance of IHN, the following table summarizes the properties of well-characterized nitrated polyols. Mannitol Hexanitrate (MHN) is a structural isomer of IHN and serves as a particularly relevant point of comparison.

Property	Mannitol Hexanitate (MHN)	Pentaerythritol Tetranitate (PETN)	Xylitol Pentanitate (XPN)	Sorbitol Hexanitate (SHN)
Density (g/cm ³)	1.73	1.76	1.852	-
Detonation Velocity (m/s)	8260	8400	7100	-
Detonation Pressure (GPa)	30.4	31.5	32.6	32.0
Heat of Formation (kJ/mol)	-547.2	-538.6	-500.5	-547
Impact Sensitivity (J)	-	3	-	-
Friction Sensitivity (N)	37	60	18	37

References for comparative data:[\[2\]](#)[\[3\]](#)

Synthesis and Experimental Protocols

While a detailed, modern experimental protocol for the synthesis of **Inositol Hexanitate** is not explicitly available, a general procedure can be derived from historical patents and standard laboratory practices for the nitration of polyols.[\[1\]](#) The following protocol is a representative method.

Synthesis of myo-Inositol Hexanitate

The synthesis involves the nitration of myo-inositol using a mixed acid solution of nitric acid and sulfuric acid.

Experimental Protocol:

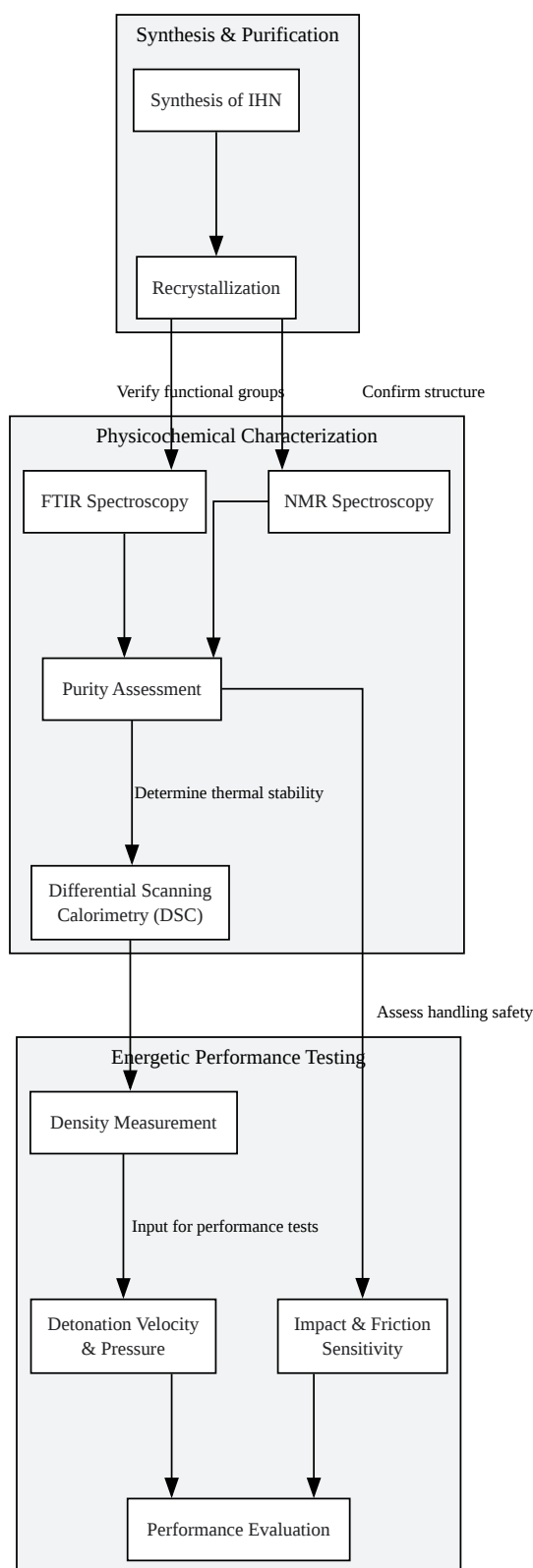
- Preparation of the Nitrating Mixture: Carefully prepare a nitrating mixture by slowly adding 100 mL of concentrated sulfuric acid (98%) to 100 mL of fuming nitric acid (>90%) in a flask

submerged in an ice/salt bath to maintain a temperature below 10°C.

- **Dissolution of myo-Inositol:** In a separate beaker, dissolve 20 g of finely powdered myo-inositol in the chilled nitrating mixture with constant, slow stirring. The temperature must be strictly controlled and not allowed to exceed 15°C.
- **Reaction:** Once the myo-inositol is fully dissolved, allow the reaction to proceed for 30-60 minutes, maintaining the temperature below 15°C with continuous monitoring.
- **Precipitation:** Pour the reaction mixture slowly into a large volume of ice-cold deionized water (approximately 1 L) with vigorous stirring. The white, solid **Inositol Hexanitrate** will precipitate.
- **Filtration and Washing:** Isolate the precipitate by vacuum filtration. Wash the product repeatedly with cold deionized water until the washings are neutral to litmus paper.
- **Neutralization:** Further neutralize the product by washing with a cold, dilute (2%) sodium carbonate solution, followed by several washes with cold deionized water to remove any residual base.
- **Drying and Recrystallization:** Dry the product in a desiccator over a suitable drying agent. For higher purity, the crude IHN can be recrystallized from a suitable solvent such as methyl alcohol.^[1]

Characterization Workflow

A standard workflow for the characterization of a newly synthesized energetic material like IHN would involve the following steps to ensure purity and determine its key properties.



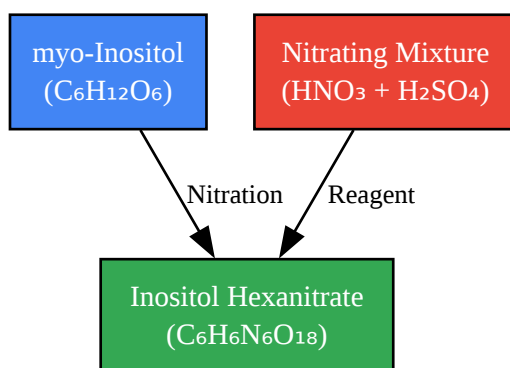
[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of **Inositol Hexanitrate**.

Synthesis Pathway and Logical Relationships

Synthesis of Inositol Hexanitate

The synthesis of **Inositol Hexanitate** is a direct nitration of the six hydroxyl groups of myo-inositol.

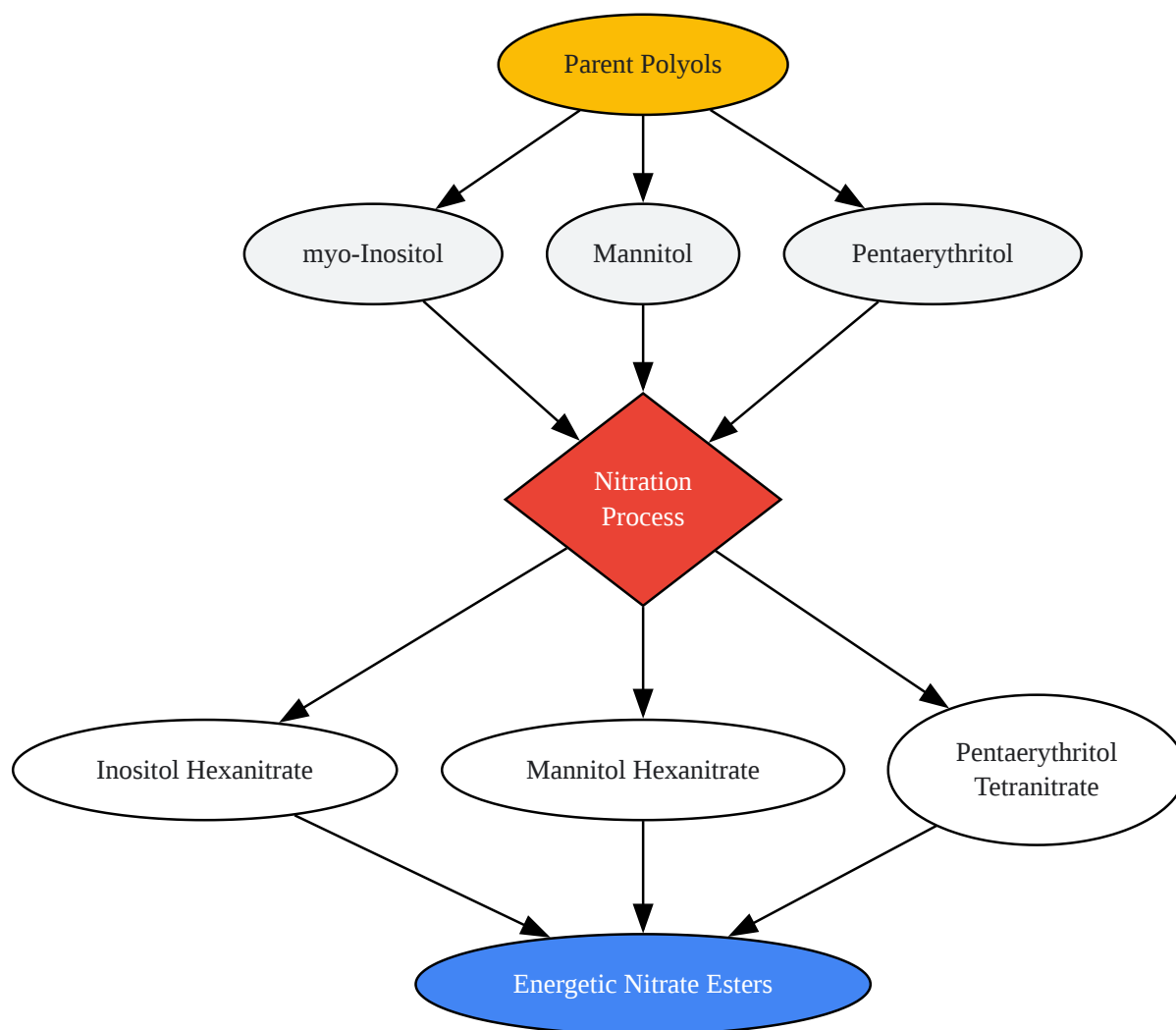


[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **Inositol Hexanitate**.

Comparison of Nitrated Polyols

The following diagram illustrates the relationship between the parent polyol and the resulting energetic nitrate ester, highlighting compounds commonly compared in energetic materials research.



[Click to download full resolution via product page](#)

Caption: Relationship between parent polyols and their nitrated esters.

Conclusion and Future Outlook

Inositol Hexanitate remains a largely under-characterized energetic material with significant potential, primarily due to its high positive oxygen balance. The lack of modern, comprehensive experimental data on its detonation performance and sensitivity presents a clear opportunity for further research. The protocols and comparative data provided in this guide are intended to serve as a starting point for such investigations. Future work should focus on the precise measurement of IHN's detonation velocity and pressure, its sensitivity to mechanical stimuli, and its thermal stability. A thorough understanding of these properties will be crucial in

determining its viability for use in modern energetic formulations, potentially as a standalone explosive or as an oxygen-rich additive to enhance the performance of other materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. US2340304A - Blasting explosive - Google Patents \[patents.google.com\]](#)
- [2. A Short Review of Nitric Esters and Their Role in Energetic Materials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Mannitol hexanitrate - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Inositol Hexanitrate: A Technical Guide for Energetic Materials Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15126995/docs#inositol-hexanitrate-a-technical-guide-for-energetic-materials-research\]](https://www.benchchem.com/product/b15126995/docs#inositol-hexanitrate-a-technical-guide-for-energetic-materials-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)